

# A Comprehensive Technical Overview of Ethyl 5-Bromoindole-2-carboxylate

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## Compound of Interest

Compound Name: Ethyl 5-Bromoindole-2-carboxylate

Cat. No.: B100692

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This technical guide provides essential information regarding the physicochemical properties of **Ethyl 5-Bromoindole-2-carboxylate**, a compound of interest for researchers and professionals in the field of drug development and organic synthesis.

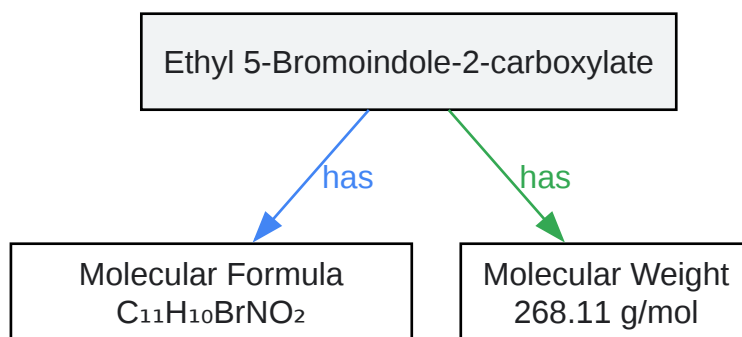
## Core Molecular Data

The fundamental molecular characteristics of **Ethyl 5-Bromoindole-2-carboxylate** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and the design of synthetic pathways.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>10</sub> BrNO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	268.11 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Molecular Composition and Structure

The chemical formula, C<sub>11</sub>H<sub>10</sub>BrNO<sub>2</sub>, indicates the elemental composition of the molecule. The structure, characterized by an indole core with a bromine substituent at the 5-position and an ethyl carboxylate group at the 2-position, is a key determinant of its chemical reactivity and biological activity.[\[2\]](#) This compound is often utilized as a building block in the synthesis of more complex heterocyclic compounds.[\[2\]](#)



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### Core Properties of Ethyl 5-Bromoindole-2-carboxylate

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## References

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